

An In-depth Technical Guide to Dithallium Chromate (CAS: 13473-75-1)

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Compound of Interest

Compound Name: *Dithallium chromate*

Cat. No.: *B15350606*

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Abstract

Dithallium chromate (Th_2CrO_4) is an inorganic compound characterized by its high toxicity and limited solubility in water. This guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis and analysis, and critical safety and toxicological information. Due to its hazardous nature, handling of this compound requires strict adherence to safety protocols. This document is intended to serve as a vital resource for professionals in research and development who require detailed technical information on **dithallium chromate**.

Chemical and Physical Properties

Dithallium chromate is a yellow rhombic crystalline solid.^[1] The fundamental properties of this compound are summarized in the tables below, providing a consolidated reference for its key characteristics.

Table 1: General Properties of **Dithallium Chromate**

Property	Value	Reference
CAS Number	13473-75-1	[2]
Molecular Formula	CrO ₄ Tl ₂	[2]
Molecular Weight	524.76 g/mol	[2][3]
Appearance	Yellow rhombic crystals	[1]
Melting Point	633 °C	[1]
Density	6.91 g/cm ³ (at 25 °C)	[1]

Table 2: Solubility of **Dithallium Chromate** in Water

Temperature (°C)	Solubility (g/100 g of solvent)	Reference
20	0.0042	[1]
60	0.03	[1][4]
100	0.2	[1][4]

Experimental Protocols

Synthesis of Dithallium Chromate via Precipitation

This protocol describes the synthesis of **dithallium chromate** by the reaction of a soluble thallium(I) salt with a soluble chromate salt, resulting in the precipitation of highly insoluble **dithallium chromate**. This method is adapted from procedures developed for the gravimetric estimation of thallium.[4]

Materials:

- Thallium(I) sulfate (Tl₂SO₄) or Thallium(I) nitrate (TlNO₃)
- Potassium chromate (K₂CrO₄) or Potassium dichromate (K₂Cr₂O₇)
- Dilute ammonia solution

- Distilled water
- Beakers
- Stirring rod
- Buchner funnel and flask
- Filter paper
- Drying oven

Procedure:

- Prepare a solution of a soluble thallium(I) salt (e.g., thallium(I) sulfate) in distilled water.
- In a separate beaker, prepare a solution of potassium chromate in distilled water.
- Heat both solutions to approximately 70-80 °C.^[4]
- Slowly add the potassium chromate solution to the thallium(I) salt solution while stirring continuously. A yellow precipitate of **dithallium chromate** will form immediately.
- Make the solution slightly alkaline by adding a few drops of dilute ammonia solution to ensure complete precipitation.
- Allow the mixture to cool to room temperature and then let the precipitate settle.
- Filter the precipitate using a Buchner funnel and filter paper.
- Wash the precipitate with small portions of cold distilled water to remove any soluble impurities.
- Dry the collected **dithallium chromate** in a drying oven at a temperature of 100-120 °C until a constant weight is achieved.

Quantitative Analysis of Dithallium Chromate

The purity of the synthesized **dithallium chromate** can be determined gravimetrically.

Procedure:

- Accurately weigh a sample of the dried **dithallium chromate**.
- Dissolve the sample in a minimal amount of dilute nitric acid.
- Precipitate the thallium as thallium(I) iodide (TII) by adding a slight excess of potassium iodide solution.[\[4\]](#)
- Filter, dry, and weigh the thallium(I) iodide precipitate.
- From the weight of the thallium(I) iodide, calculate the amount of thallium in the original sample and subsequently determine the purity of the **dithallium chromate**.

Safety and Toxicology

Dithallium chromate is a highly toxic compound and must be handled with extreme caution. It is classified as fatal if swallowed or inhaled and may cause damage to organs through prolonged or repeated exposure.[\[5\]](#)

Table 3: Toxicological Data for Thallium Compounds

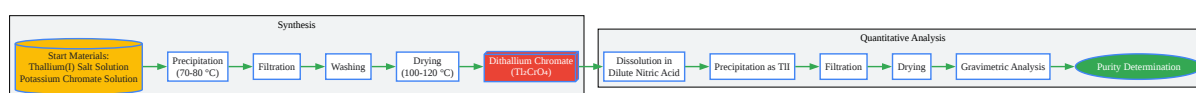
Parameter	Value	Species	Reference
LD ₅₀ (Oral)	16 mg/kg (Thallium Sulfate)	Rat	[6]
Lethal Dose (Oral)	10-15 mg/kg	Human	[7] [8]

Handling and Personal Protective Equipment (PPE):

- Work in a well-ventilated fume hood.
- Wear chemical-resistant gloves, a lab coat, and chemical safety goggles.
- Use a respirator with an appropriate filter for toxic dusts.
- Avoid generating dust.

- In case of contact with skin or eyes, rinse immediately with plenty of water and seek medical attention.
- If swallowed, seek immediate medical attention.[5]

Diagrams



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Caption: Workflow for the synthesis and analysis of **dithallium chromate**.

Applications and Research Interest

Due to its extreme toxicity, the direct applications of **dithallium chromate** are limited. However, thallium compounds, in general, have found use in various niche applications:

- Electronics Industry: Thallium is used in the manufacturing of photoelectric cells and infrared detectors.[7]
- Glass Manufacturing: Thallium oxide is used to produce glasses with a high refractive index. [7]
- Medical Imaging: The radioisotope thallium-201 is used in cardiac imaging.[7]

The study of **dithallium chromate** and similar compounds is primarily of interest to researchers in inorganic chemistry, materials science, and toxicology. Understanding its properties and behavior is crucial for developing safe handling procedures and for environmental remediation efforts in areas contaminated with heavy metals.

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